

Technical Guide: 1,3-Dimethyl-1H-Pyrazolo[3,4-b]Pyridine Scaffolds

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,3-dimethyl-1H-pyrazolo[3,4-b]pyridine

CAS No.: 116834-97-0

Cat. No.: B039995

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Executive Summary

The **1,3-dimethyl-1H-pyrazolo[3,4-b]pyridine** core is a "privileged structure" in drug discovery—a molecular framework capable of providing high-affinity ligands for diverse biological targets. Functioning primarily as a purine bioisostere, this scaffold is critical in the design of ATP-competitive inhibitors for kinases (e.g., TBK1, TRK, CDK) and phosphodiesterases (PDE4).

Its pharmacological value stems from its rigid bicyclic aromatic system, which mimics the adenine ring of ATP. The 1,3-dimethyl substitution pattern locks the pyrazole ring in a specific steric conformation, optimizing hydrophobic interactions within the enzyme binding pocket while positioning the pyridine nitrogen (N7) to act as a crucial hydrogen bond acceptor.

Chemical Identity & Structural Biology[1]

Core Architecture

The scaffold consists of a pyrazole ring fused to a pyridine ring.[1] The "1,3-dimethyl" designation refers to methyl groups at the N1 and C3 positions, which are critical for solubility

and governing the vector of substituents at the C4 position.

Property	Value
IUPAC Name	1,3-dimethyl-1H-pyrazolo[3,4-b]pyridine
Molecular Formula	C ₈ H ₉ N ₃
Key Isomer	[3,4-b] fusion (distinct from [4,3-b] or [1,5-a])
Electronic Character	Electron-deficient pyridine; Electron-rich pyrazole
Binding Role	ATP-mimetic (Hinge Binder)

Binding Mode Analysis

In kinase active sites, the scaffold typically adopts a "Type I" binding mode:

- **Hinge Region Interaction:** The pyridine nitrogen (N7) often serves as an H-bond acceptor for the backbone amide of the kinase hinge region (e.g., Glu, Met residues).
- **Hydrophobic Pocket:** The C3-methyl group occupies the small hydrophobic "gatekeeper" pocket, often dictating selectivity against kinases with bulky gatekeeper residues.
- **Solvent Front:** Substituents at C4 or C6 extend into the solvent-exposed region, allowing for solubilizing groups (e.g., morpholine, piperazine) to improve pharmacokinetics.

Mechanism of Action (MoA)

Primary MoA: ATP-Competitive Kinase Inhibition

The molecule functions by competing with Adenosine Triphosphate (ATP) for the catalytic cleft of protein kinases. By occupying the adenine-binding pocket, it prevents the transfer of the -phosphate to the substrate, thereby silencing downstream signaling cascades.

Case Study: TBK1 Inhibition (Immuno-Oncology)

Derivatives of this scaffold (e.g., Compound 15y) are potent inhibitors of TANK-binding kinase 1 (TBK1).[\[2\]](#)

- Target: TBK1 (Serine/threonine kinase).[2]
- Pathway: cGAS-STING and NF-
B signaling.[3]
- Effect: Inhibition prevents IRF3 phosphorylation, modulating the interferon response in autoimmune diseases and cancer.

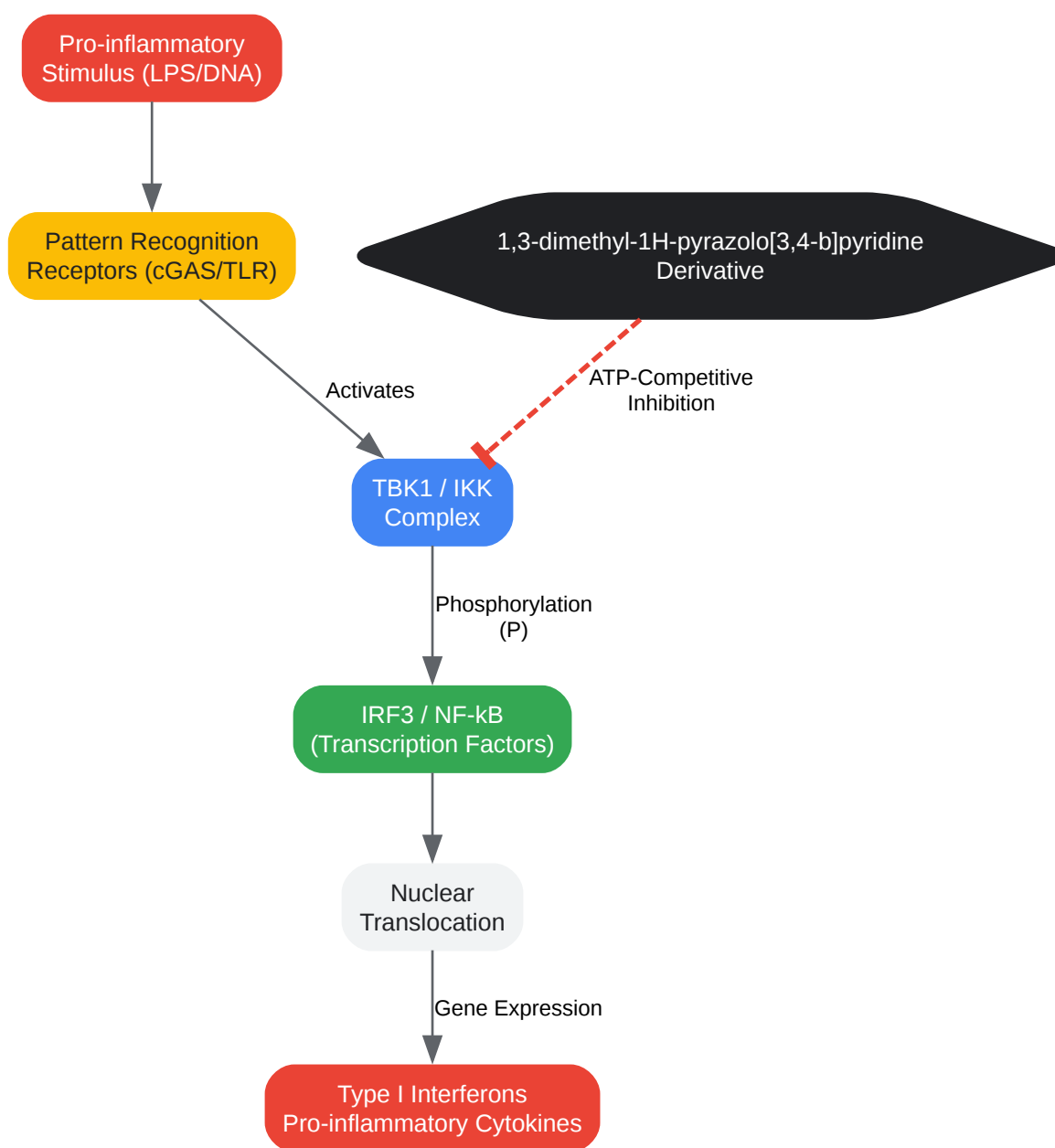
Secondary MoA: Phosphodiesterase (PDE) Inhibition

Certain 4-amino or 4-oxo derivatives act as PDE4 inhibitors. The planar pyrazolopyridine core mimics the guanine/adenine base of cAMP/cGMP, blocking the catalytic site and preventing the hydrolysis of cyclic nucleotides. This leads to elevated intracellular cAMP levels and anti-inflammatory effects.

Signaling Pathway Visualization

The following diagram illustrates the interference of a **1,3-dimethyl-1H-pyrazolo[3,4-b]pyridine** derivative within the TBK1/NF-

B pathway.



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Figure 1: Mechanism of Action in the TBK1 signaling cascade.[4] The inhibitor blocks the phosphorylation step, halting cytokine production.

Pharmacology & Structure-Activity Relationship (SAR)[3]

Modifications to the 1,3-dimethyl core drastically alter selectivity. The table below summarizes key SAR trends based on recent literature.

Position	Modification	Effect on Activity	Target Class
N1	Methyl (Fixed)	Maintains core planarity; prevents tautomeric shifts. [3]	General
C3	Methyl (Fixed)	Optimizes Van der Waals contact with gatekeeper residues. [3]	Kinases
C4	Aryl / Heteroaryl	Critical for potency. Interaction with the hydrophobic back-pocket. [3]	TBK1 / TRK
C4	Amino / Alkoxy	Shifts activity toward PDE inhibition or specific GPCRs (e.g., 5-HT6). [3]	PDE4 / GPCR
C6	Solubilizing Group	Improves ADME (Solubility/Permeability).	All

Quantitative Data (Select Derivatives):

- TBK1 Inhibitor (Cmpd 15y): IC

= 0.2 nM[\[3\]](#)[\[2\]](#)

- TRK Inhibitor (Cmpd 5): IC

(TRKA) = 12 nM[\[3\]](#)

- PDE4 Inhibitor: IC

range = 10–100 nM[\[3\]](#)

Experimental Protocols

Synthesis of the Core Scaffold

This protocol describes the synthesis of the intermediate 5-amino-1,3-dimethylpyrazole, the precursor to the fused ring system.

Reagents: Methylhydrazine, 3-aminocrotononitrile, Ethanol, HCl. Workflow:

- Condensation: Dissolve 3-aminocrotononitrile (1.0 eq) in ethanol.
- Addition: Add methylhydrazine (1.1 eq) dropwise at 0°C.
- Reflux: Heat to reflux for 4–6 hours. Monitor by TLC (5% MeOH in DCM).
- Cyclization (Fusion): React the resulting 5-aminopyrazole with a 1,3-dicarbonyl equivalent (e.g., ethyl acetoacetate) in acetic acid at 100°C to close the pyridine ring.
- Purification: Recrystallize from ethanol/water to yield **1,3-dimethyl-1H-pyrazolo[3,4-b]pyridine** derivatives.

In Vitro Kinase Assay (TR-FRET)

To validate the MoA, use a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay.

Materials:

- Recombinant Kinase (e.g., TBK1 or TRKA).
- Fluorescein-labeled peptide substrate.[\[3\]](#)
- ATP (at concentration).
- Test Compound (**1,3-dimethyl-1H-pyrazolo[3,4-b]pyridine** derivative).[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Step-by-Step:

- Preparation: Dilute compounds in DMSO (10-point dose response).

- Incubation: Mix kinase, substrate, and compound in reaction buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35). Incubate for 15 mins.
- Initiation: Add ATP to start the reaction. Incubate for 60 mins at RT.
- Detection: Add EDTA (to stop reaction) and Terbium-labeled antibody (binds phosphorylated product).
- Readout: Measure TR-FRET signal (Ex: 340 nm, Em: 495/520 nm).
- Analysis: Calculate IC₅₀ using a 4-parameter logistic fit.

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- To cite this document: BenchChem. [Technical Guide: 1,3-Dimethyl-1H-Pyrazolo[3,4-b]Pyridine Scaffolds]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b039995/docs#technical-guide-1-3-dimethyl-1h-pyrazolo-3-4-b-pyridine-scaffolds>]

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